

A Comprehensive Technical Guide to 2'-Bromopropiophenone

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Compound of Interest

Compound Name: 2'-Bromopropiophenone

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of **2'-Bromopropiophenone**, a key intermediate in organic synthesis. This document details its chemical identity, physicochemical properties, synthesis protocols, and applications, with a focus on its relevance to the pharmaceutical and chemical industries.

Chemical Identity and Molecular Structure

2'-Bromopropiophenone, also known as α -Bromopropiophenone, is an organic compound classified as an aromatic ketone.^{[1][2]} Its chemical structure consists of a propiophenone group where a bromine atom is substituted at the alpha position of the ethyl group.

Molecular Formula: C_9H_9BrO ^{[3][4][5][6]}

CAS Number: 2114-00-3^{[1][3][4][5][6]}

IUPAC Name: 2-bromo-1-phenylpropan-1-one^{[1][4]}

Synonyms: α -Bromopropiophenone, 2-Bromo-1-phenyl-1-propanone, alpha-Methylphenacyl bromide.^{[1][2][6]}

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic properties of **2'-Bromopropiophenone** is presented below. This data is essential for its handling, characterization, and use in experimental settings.

Property	Value	Reference
Molecular Weight	213.07 g/mol	[1][2][5][6]
Appearance	Colorless to pale yellow liquid	[3][4][6]
Density	1.41 g/cm ³	[3]
Boiling Point	247.5 °C at 760 mmHg	[3][7]
Flash Point	62.9 °C	[3]
Refractive Index	1.556	[3]
Water Solubility	Insoluble	[3]
Assay (GC)	≥95.0%	[4]

Spectroscopic data is crucial for the identification and purity assessment of **2'-Bromopropiophenone**. While full spectra are available in specialized databases, general information is provided below.[8][9][10][11]

Spectroscopic Data	Conformance
FTIR	Conforms to structure
GC-MS	Data available
NMR	Data available

Experimental Protocols: Synthesis of 2'-Bromopropiophenone

The synthesis of **2'-Bromopropiophenone** is most commonly achieved through the bromination of propiophenone. Two detailed experimental protocols are provided below.

Synthesis via Bromination in Dichloromethane

This method involves the direct bromination of propiophenone in a dichloromethane solvent.

Methodology:

- A solution of 72 g (0.5 mol) of propiophenone in 500 ml of dichloromethane is prepared.
- To this solution, a solution of 82 g (0.51 mol) of bromine in 100 ml of dichloromethane is added dropwise at 20°C.[12]
- After the addition is complete, the reaction mixture is stirred for 30 minutes.[12]
- The solvent is then evaporated to yield **2'-Bromopropiophenone** quantitatively. The product can be used directly for further reactions.[12]

Synthesis with Aluminum Chloride Catalyst in Chloroform

This protocol utilizes a catalyst for the bromination reaction.

Methodology:

- To a solution of 13.4 g (0.1 mol) of propiophenone in 100 ml of anhydrous chloroform, a pinch of ground aluminum chloride is added.[13]
- A solution of 5 ml (0.1 mol) of bromine in 20 ml of chloroform is then added dropwise with stirring. The reaction mixture should decolorize instantaneously.[13]
- The mixture is cooled in an ice bath and stirred overnight to facilitate the removal of the hydrobromic acid formed.[13]
- The catalyst is removed by filtration, and the solvent is evaporated from the filtrate to yield an oily product.[13]

Applications in Research and Drug Development

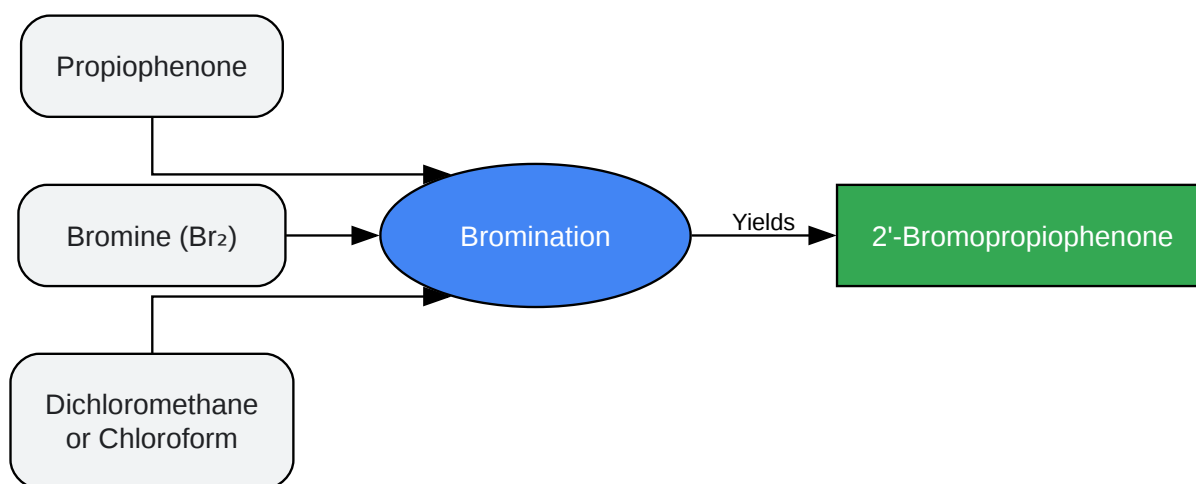
2'-Bromopropiophenone is a versatile intermediate in organic synthesis, primarily used in the pharmaceutical, agrochemical, and dye industries.[3][14]

Its main application lies in its role as a precursor for the synthesis of various pharmaceutical compounds.[14] It is a key building block for producing analgesics, sedatives, and anticonvulsant drugs.[14] Notably, it is used in the synthesis of 2-phenylmorpholinols and N-phenacylammonium salts.

Furthermore, **2'-Bromopropiophenone** and its derivatives are utilized in the synthesis of other compounds, such as 4-methyl methcathinone HCl (mephedrone), which is of interest in the development of analytical standards for forensic and research purposes.[15]

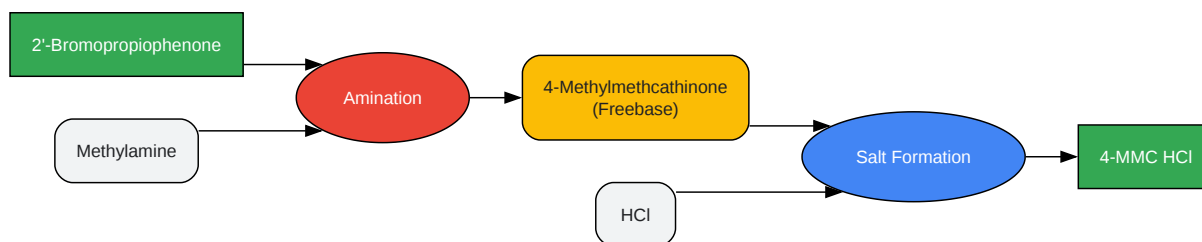
Visualizing the Synthesis Workflow

The following diagrams illustrate the synthesis of **2'-Bromopropiophenone** and its subsequent use in the synthesis of 4-Methylmethcathinone (4-MMC), showcasing its role as a key intermediate.



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Caption: Synthesis of **2'-Bromopropiophenone** from Propiophenone.



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Caption: Role as an intermediate in 4-MMC synthesis.

Safety and Handling

2'-Bromopropiophenone is considered harmful and an irritant.[3] It is harmful if swallowed and can cause irritation to the eyes, respiratory system, and skin.[3] Appropriate personal protective equipment (PPE), including gloves and eye/face protection, should be worn when handling this chemical.[3] In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[3] It is classified as a dangerous good for transport.[5]

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